

# Proper Disposal of Isopropylcyclopentane: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropylcyclopentane*

Cat. No.: B043312

[Get Quote](#)

For immediate release

Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This document provides essential procedural guidance for the proper disposal of **isopropylcyclopentane**, a flammable and hazardous hydrocarbon, intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**Isopropylcyclopentane** is a colorless liquid that presents significant health and safety risks.[\[1\]](#) It is crucial to handle this chemical with appropriate safety measures in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Key Hazards:

- Flammability: Highly flammable liquid and vapor.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Health Hazards: Harmful if swallowed and may be fatal if it enters the airways.[\[2\]](#)[\[3\]](#)[\[5\]](#) It can also cause serious eye damage.[\[4\]](#)[\[6\]](#)

Always wear appropriate personal protective equipment (PPE), including protective gloves, eye protection, and face protection when handling **isopropylcyclopentane**.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for **isopropylcyclopentane**:

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	<a href="#">[6]</a>
Molecular Weight	112.21 g/mol	<a href="#">[6]</a>
Boiling Point	126 °C	<a href="#">[7]</a>
Melting Point	-111.36 °C	<a href="#">[7]</a>
Flash Point	14.1 °C	<a href="#">[7]</a>
Density	0.78 g/cm <sup>3</sup>	<a href="#">[7]</a>
Vapor Pressure	14.9 mmHg at 25°C	<a href="#">[7]</a>
UN Number	UN3295	<a href="#">[7]</a>
Hazard Class	3 (Flammable Liquid)	<a href="#">[7]</a>
Packing Group	II	<a href="#">[7]</a>

## Step-by-Step Disposal Procedures

The primary and mandated procedure for the disposal of **isopropylcyclopentane** is to use an approved waste disposal plant.[\[2\]](#)[\[3\]](#) Do not attempt to dispose of this chemical down the drain or with general laboratory waste.

### Operational Protocol for Preparing **Isopropylcyclopentane** for Disposal:

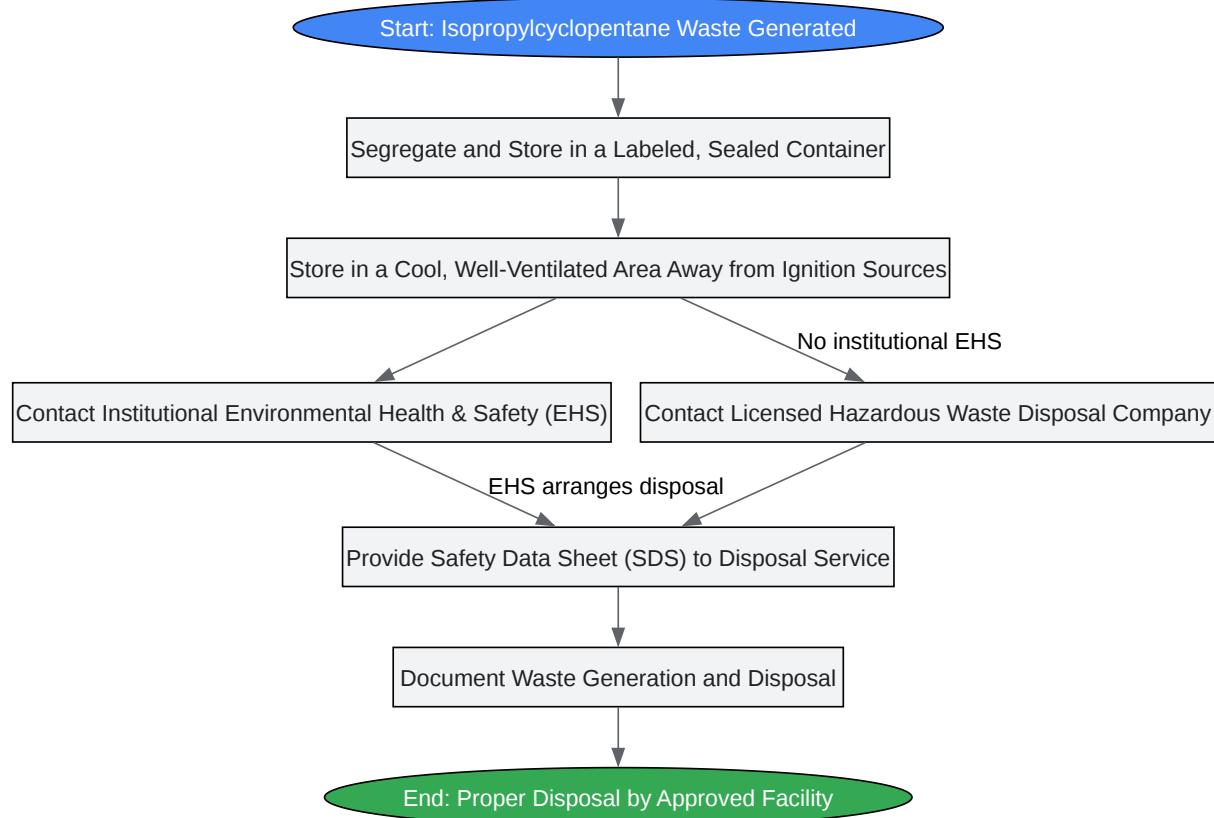
- Segregation and Storage:
  - Store waste **isopropylcyclopentane** in a designated, properly labeled, and sealed container. The container must be compatible with hydrocarbons and kept tightly closed.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Store the waste container in a cool, dry, and well-ventilated area away from incompatible materials and ignition sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Ensure the storage area complies with all local and national regulations for storing flammable liquids.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," "**Isopropylcyclopentane**," and the appropriate hazard symbols (e.g., flammable liquid).
  - Include the date of waste accumulation.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
  - If your institution does not have a dedicated EHS department, you must contact a licensed hazardous waste disposal company.
  - Provide the waste disposal company with the Safety Data Sheet (SDS) for **isopropylcyclopentane**.
- Documentation:
  - Maintain a record of the amount of **isopropylcyclopentane** waste generated and the date it was passed on to the disposal service. This is a requirement under the Resource Conservation and Recovery Act (RCRA) in the United States.<sup>[8]</sup>

## Regulatory Framework

The disposal of hazardous waste, including **isopropylcyclopentane**, is regulated by federal and state laws. In the United States, the Environmental Protection Agency (EPA) oversees the management of hazardous wastes under the Resource Conservation and Recovery Act (RCRA).<sup>[8]</sup> It is the generator's responsibility to determine if a waste is hazardous and to manage it in accordance with these regulations.<sup>[9]</sup>

## Logical Workflow for Isopropylcyclopentane Disposal



[Click to download full resolution via product page](#)

Caption: **Isopropylcyclopentane** Disposal Workflow.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 3875-51-2: isopropylcyclopentane | CymitQuimica [cymitquimica.com]
- 2. Isopropylcyclopentane | 3875-51-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. Isopropylcyclopentane | 3875-51-2 | TCI AMERICA [tcichemicals.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Isopropylcyclopentane | 3875-51-2 | TCI Deutschland GmbH [tcichemicals.com]
- 6. Isopropylcyclopentane | C8H16 | CID 19751 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. lookchem.com [lookchem.com]
- 8. Environmental Compliance Information for Energy Extraction [eciee.org]
- 9. Hazardous Waste [epa.ohio.gov]
- To cite this document: BenchChem. [Proper Disposal of Isopropylcyclopentane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043312#isopropylcyclopentane-proper-disposal-procedures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)